Application Notes and Protocols for ACT-462206 Administration in Rodents

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Compound of Interest

Compound Name:	*ACT-462206*
CAS No.:	*1361321-96-1*
Cat. No.:	*B605166*

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Introduction

ACT-462206 is a potent and selective dual orexin receptor antagonist (DORA) that targets both orexin 1 (OX1) and orexin 2 (OX2) receptors.[1] The orexin system is a key regulator of wakefulness, and its antagonism by compounds like **ACT-462206** has been investigated for the treatment of insomnia and other sleep/wake disorders.[1] Preclinical studies in rodents, primarily rats, have demonstrated the sleep-promoting and anxiolytic-like properties of **ACT-462206**.[1][2] This document provides a comprehensive overview of the recommended dosage, administration protocols, and available preclinical data for **ACT-462206** in rats and mice to guide researchers in their experimental design.

Mechanism of Action: Orexin System Antagonism

ACT-462206 functions by competitively blocking the binding of the neuropeptides orexin-A and orexin-B to their receptors, OX1 and OX2. These receptors are G-protein coupled receptors that, upon activation by orexins, promote wakefulness and arousal. By inhibiting this signaling

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pathway, **ACT-462206** induces a state of sleepiness and has been shown to increase both non-rapid eye movement (NREM) and rapid eye movement (REM) sleep.[1][2]

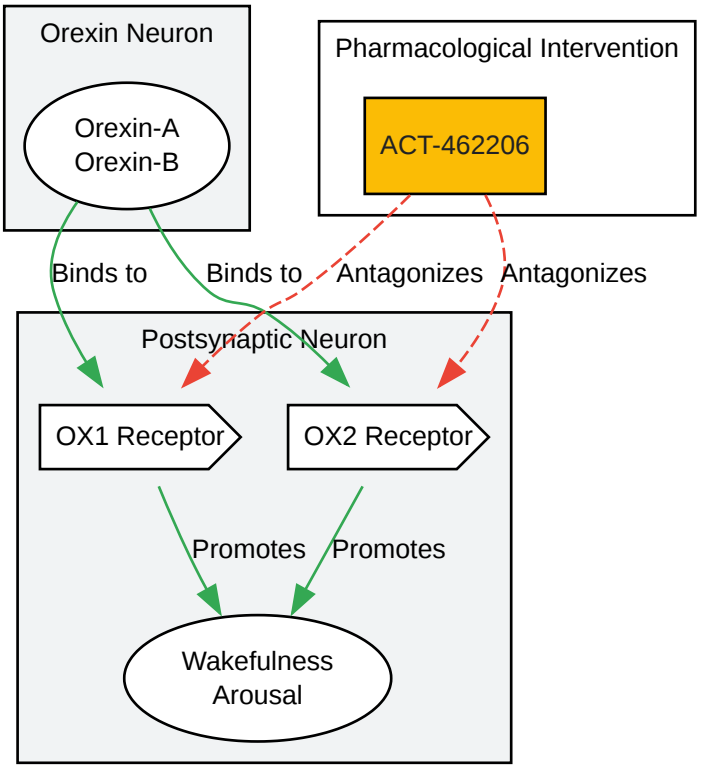

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Diagram 1: Mechanism of Action of **ACT-462206**.

Quantitative Data Summary

The following tables summarize the available quantitative data for **ACT-462206** in rats.

Table 1: In Vivo Pharmacodynamic Dosages in Rats

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Administration Route	Species (Strain)	Dosage Range	Pharmacological Effect	Reference
Oral (p.o.)	Rat (Wistar)	10 - 300 mg/kg	Sleep-promoting (decreased wakefulness, increased NREM and REM sleep)	[2]
Oral (p.o.)	Rat (Wistar)	100 - 300 mg/kg	Anxiolytic-like effects	[2]
Intracerebroventricular (icv)	Rat (Wistar)	0.1 and 15 nmol	Inhibition of ghrelin-induced feeding	[3]

Table 2: Pharmacokinetic Parameters of **ACT-462206** in Rats

Administration Route	Dose	Species (Strain)	Cmax	tmax	AUC	Brain Concentration (3h post-dose)	Plasma Concentration (3h post-dose)	Half-life (t1/2)	Reference
Oral (p.o.)	10 mg/kg	Rat	1600 ng/mL	0.5 h	2310 ng·h/mL	Not Reported	Not Reported	Not Reported	[2]
Oral (p.o.)	100 mg/kg	Rat (Wistar)	Not Reported	Not Reported	Not Reported	1219 ng/g	2267 ng/mL	Not Reported	[2]
Intravenous (i.v.)	1 mg/kg	Rat	Not Applicable	Not Applicable	586 ng·h/mL	Not Reported	Not Reported	1.9 h	[2]

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Experimental Protocols

Oral Administration (Gavage)

This protocol is designed for studying the sleep-promoting or anxiolytic effects of **ACT-462206** in rats.

Materials:

- **ACT-462206**
- Vehicle: While the specific vehicle used in published studies is not consistently reported, a common vehicle for oral administration of compounds soluble in DMSO is a suspension in 0.5% carboxymethylcellulose (CMC) in water with a small percentage of DMSO to aid initial dissolution. It is crucial to perform vehicle-controlled studies.
- Gavage needles (size appropriate for rats)
- Syringes

Procedure:

- Preparation of Dosing Solution:
  - Based on the solubility of **ACT-462206** in DMSO and ethanol, first dissolve the required amount of **ACT-462206** in a minimal amount of DMSO.
  - Suspend the resulting solution in 0.5% CMC in sterile water to the final desired concentration.
  - Vortex or sonicate the suspension to ensure homogeneity. Prepare fresh on the day of the experiment.
- Animal Handling:
  - Acclimatize male Wistar rats to the experimental conditions for at least 3 days prior to the study.
  - House animals individually in a controlled environment with a 12-hour light/dark cycle.

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- Administration:
  - Administer the prepared **ACT-462206** suspension or vehicle control orally via gavage. The volume of administration should be calculated based on the animal's body weight (e.g., 5 mL/kg).
  - For sleep studies, administration is typically performed at the beginning of the light phase.
- Observation:
  - Following administration, monitor the animals for behavioral changes, signs of toxicity, and the specific endpoints of the study (e.g., sleep recording via EEG/EMG, behavioral assays for anxiety).

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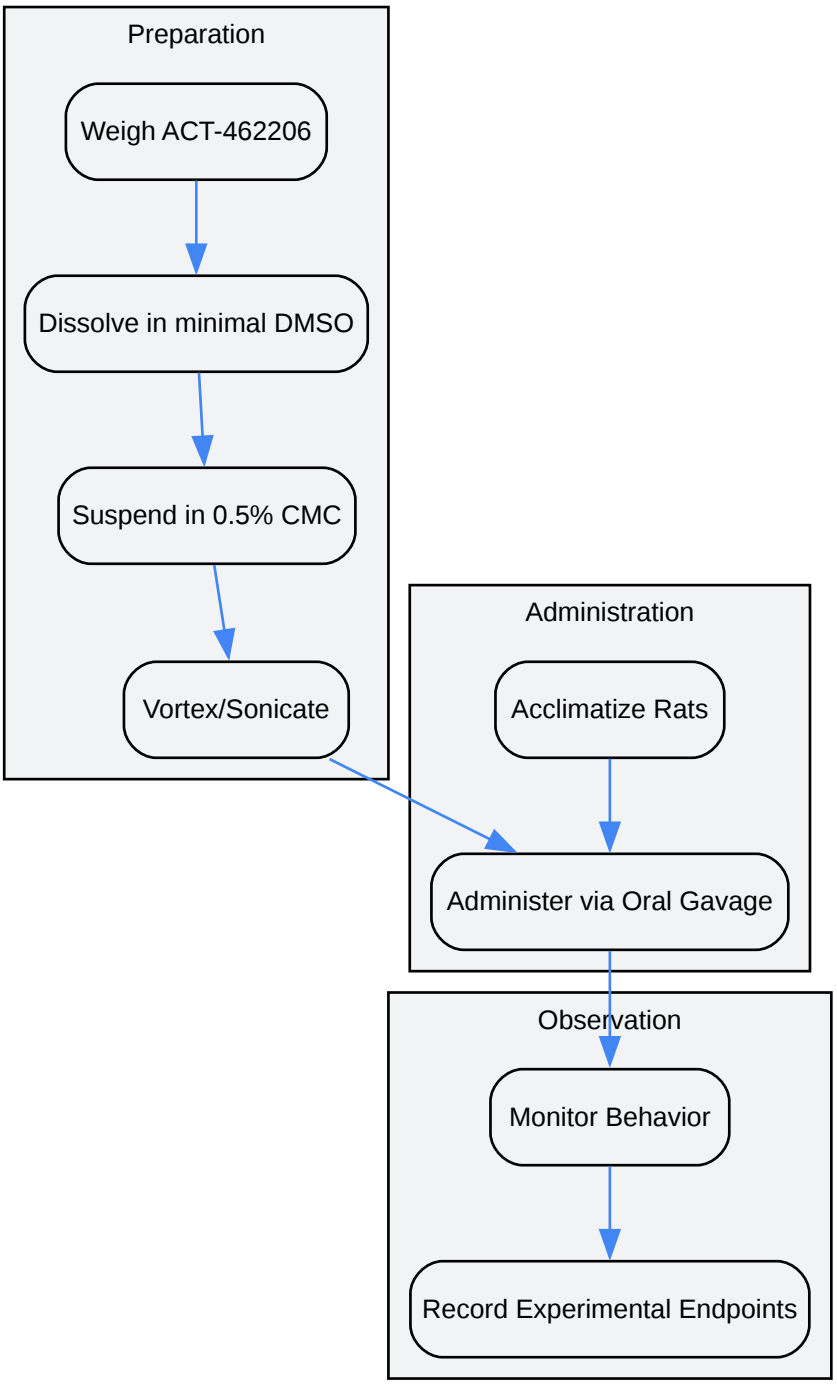

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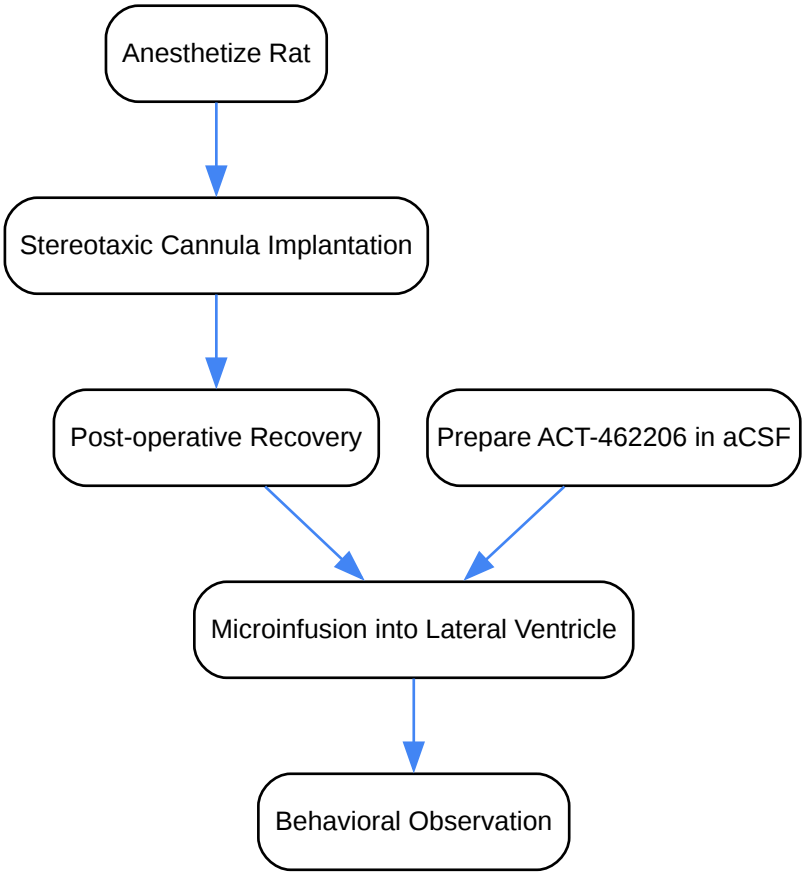

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References

- 1. Structure-activity relationship, biological, and pharmacological characterization of the proline sulfonamide ACT-462206: a potent, brain-penetrant dual orexin 1/orexin 2 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Inhibition of ghrelin-induced feeding in rats by pretreatment with a novel dual orexin receptor antagonist - PMC [pmc.ncbi.nlm.nih.gov]

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